

Safety and Handling of Boc-Orn(Tfa)-OH: A Technical Guide

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Compound of Interest

Compound Name: Boc-Orn(Tfa)-OH

Cat. No.: B8484876

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Disclaimer: No specific Safety Data Sheet (SDS) for **Boc-Orn(Tfa)-OH** (CAS No. 63865-89-4) was publicly available at the time of this writing. The following information is extrapolated from data on structurally similar compounds, namely Boc-Orn(Fmoc)-OH and Boc-Orn-OH. This guide should be used for informational purposes only, and a comprehensive risk assessment should be conducted by qualified personnel before handling **Boc-Orn(Tfa)-OH**.

This technical guide provides an in-depth overview of the safety and handling considerations for N α -tert-Butoxycarbonyl-N δ -trifluoroacetyl-L-ornithine (**Boc-Orn(Tfa)-OH**), a protected amino acid derivative commonly used in peptide synthesis and drug development. The information presented is intended for researchers, scientists, and professionals in the field of drug development.

Physicochemical and Toxicological Data

Quantitative data for **Boc-Orn(Tfa)-OH** is not readily available. The following tables summarize the known properties of the related compounds, Boc-Orn(Fmoc)-OH and Boc-Orn-OH, to provide an estimation of its characteristics.

Table 1: Physical and Chemical Properties of Related Compounds

Property	Boc-Orn(Fmoc)-OH	Boc-Orn-OH
Molecular Formula	C25H30N2O6	C10H20N2O4
Molecular Weight	454.5 g/mol	232.28 g/mol [1]
Appearance	Crystalline solid	Powder[1]
Solubility	Soluble in DMSO and dimethylformamide (~30 mg/ml). Sparingly soluble in aqueous buffers.[2]	Data not available
Storage	-20°C[2]	Data not available
Stability	≥ 4 years at -20°C[2]	Data not available

Table 2: Toxicological Information of Related Compounds

Hazard	Boc-Orn(Fmoc)-OH	Boc-Orn-OH
Acute Toxicity	No data available. Assumed to be harmful if inhaled or swallowed.	No data available.
Skin Corrosion/Irritation	May cause skin irritation.	May cause an allergic skin reaction (H317).[1]
Serious Eye Damage/Irritation	May cause eye irritation.	No data available.
Respiratory or Skin Sensitization	No data available.	Skin Sensitizer, Category 1.[1]
Carcinogenicity	Not classified as a carcinogen by IARC, ACGIH, or NTP.	Not classified as a carcinogen by IARC, ACGIH, or NTP.

Hazard Identification and Precautionary Measures

Based on the data from related compounds, **Boc-Orn(Tfa)-OH** should be handled with care. The primary potential hazards are skin irritation, allergic skin reactions, and irritation of the respiratory tract upon inhalation of dust.

GHS Hazard Pictograms (Anticipated)

 alt text

Signal Word (Anticipated): Warning

Hazard Statements (Anticipated):

- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements (Recommended):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P333+P313: If skin irritation or rash occurs: Get medical advice/attention.

Experimental Protocols: Safe Handling Procedures

The following protocols are recommended for handling **Boc-Orn(Tfa)-OH** in a laboratory setting.

3.1. Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are mandatory.
- Hand Protection: Wear nitrile or other chemically resistant gloves. Inspect gloves for integrity before use.

- **Body Protection:** A lab coat or chemical-resistant apron should be worn.
- **Respiratory Protection:** If handling fine powders or generating dust, a NIOSH-approved respirator with a particulate filter is recommended.

3.2. Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when weighing or transferring the solid material.
- Ensure an eyewash station and safety shower are readily accessible.

3.3. Handling and Storage

- **Receiving:** Upon receipt, inspect the container for damage. Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents. The recommended storage temperature, based on related compounds, is -20°C.
- **Weighing and Transfer:** To minimize dust generation, handle the solid material in a fume hood. Use appropriate tools (e.g., spatulas) for transfer.
- **Dissolution:** When preparing solutions, add the solid to the solvent slowly while stirring. If using organic solvents like DMSO or DMF, do so within a fume hood.
- **Waste Disposal:** Dispose of waste material in accordance with local, state, and federal regulations.

3.4. First Aid Measures

- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
- **Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. If skin irritation or a rash occurs, seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy

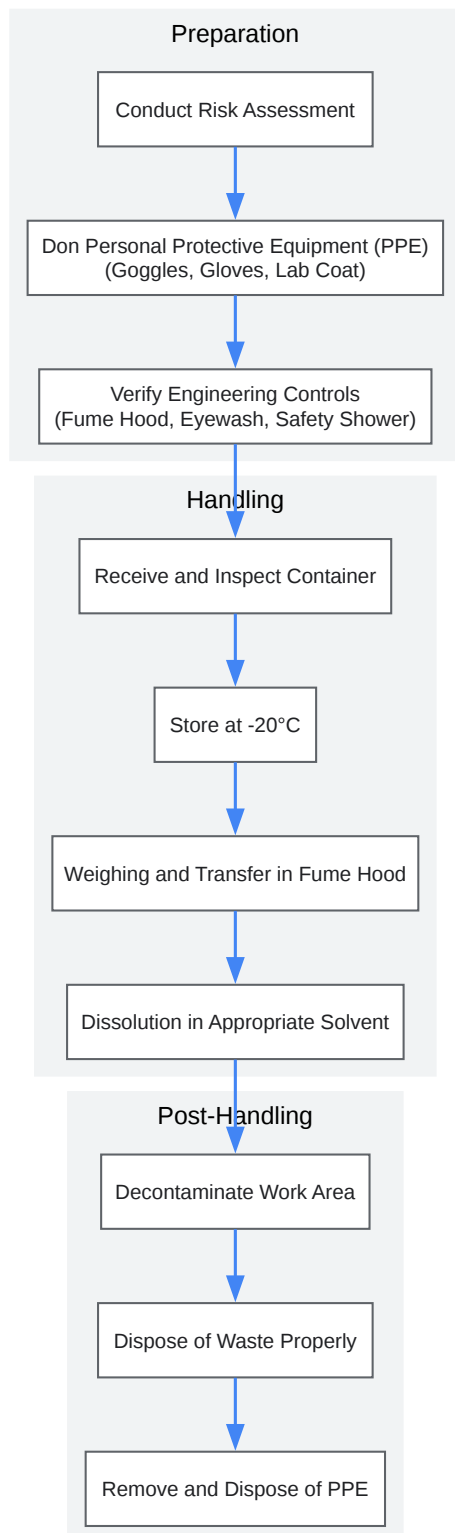
to do. Seek immediate medical attention.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek medical attention.

Visualized Workflow for Safe Handling

The following diagram illustrates the key steps for the safe handling of **Boc-Orn(Tfa)-OH** in a research environment.

Safe Handling Workflow for Boc-Orn(Tfa)-OH

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Caption: Logical workflow for the safe handling of **Boc-Orn(Tfa)-OH**.

This guide provides a foundational understanding of the safety and handling requirements for **Boc-Orn(Tfa)-OH**. It is imperative that all users consult with their institution's safety officer and adhere to all established laboratory safety protocols.

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